

# An In-depth Technical Guide on the Health and Safety of Zirconyl Propionate

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This guide provides comprehensive health and safety information for **zirconyl propionate**, intended for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, potential hazards, handling procedures, and emergency measures, based on available Safety Data Sheets (SDS).

## **Chemical and Physical Properties**

**Zirconyl propionate** is a multi-constituent substance with the primary component being zirconium propionate.[1] It is identified by CAS number 84057-80-7.[1][2] The material is a solid at room temperature and appears off-white in color.[3] It is used as a chemical intermediate.[1] [3]



Property	Value	Source
Molecular Formula	C6H10O5Zr	[1][2]
Molecular Weight	164.2946 g/mol / 253.36 g/mol	[2][3]
Physical State	Solid	[1][3]
Appearance	Off-white solid	[3]
Melting Point	160 °C (decomposes)	[3]
Flash Point	> 110 °C	[3]
Solubility	Insoluble in water. Soluble in ethanol, ethyl acetate.	[1]
% Volatiles	< 5 %	[1][3]

#### **Hazard Identification and Classification**

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **zirconyl propionate** is generally not classified as hazardous.[1][3][4] However, it is important to note that prolonged exposure may lead to health effects.

#### Potential Health Effects:

- Inhalation: May cause irritation to the respiratory tract.[1][5]
- Skin Contact: May cause skin irritation.[1][5]
- Eye Contact: May cause eye irritation.[1][5]
- Ingestion: No information available on the effects of ingestion.[1][3]
- Chronic Exposure: Prolonged exposure to zirconium compounds can lead to the formation of granulomatous lesions in the lungs or on the skin. Material may form zirconium oxides or zirconate polymers on the skin, eyes, or in the lungs.[1][3][5]

The substance is not classified for acute toxicity, skin corrosion/irritation, serious eye damage/irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, or



reproductive toxicity.[3][5]

## **Handling and Storage**

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

#### Handling:

- Avoid contact with skin and eyes.[1][3]
- Do not breathe dust and avoid dust formation.[1][3]
- Wash hands and other exposed areas with mild soap and water before eating, drinking, or smoking and when leaving work.[1]
- Provide local exhaust or general room ventilation.

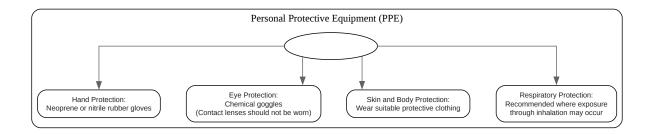
#### Storage:

- Keep the container tightly closed.[1]
- Store in a well-ventilated place, away from heat.[1]
- Incompatible with water.[1][3]

## **Exposure Controls and Personal Protection**

To minimize potential exposure, the following personal protective equipment (PPE) is recommended.





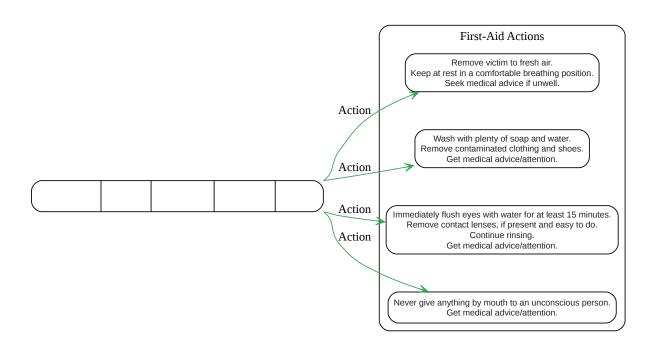
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Figure 1: Recommended Personal Protective Equipment (PPE).

## **First-Aid Measures**

In case of exposure, the following first-aid measures should be taken.





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Figure 2: First-Aid Measures for **Zirconyl Propionate** Exposure.

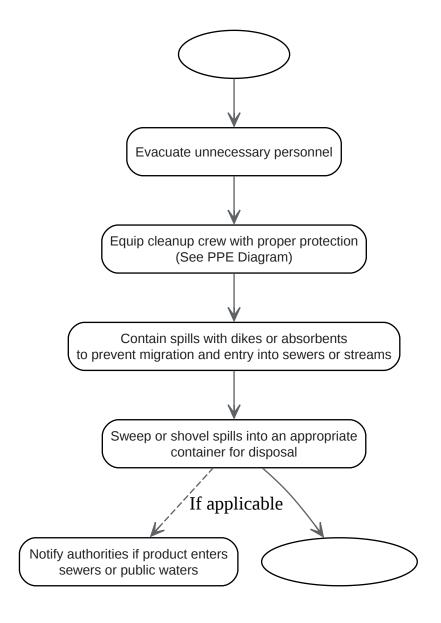
## **Fire-Fighting Measures and Accidental Release**

#### Fire-Fighting:

- Suitable extinguishing media: Water spray, foam, carbon dioxide, and dry chemical.[1][5]
- Unsuitable extinguishing media: None known.[1][5]
- Fire hazard: Irritating fumes and organic acid vapors may develop when the material is exposed to elevated temperatures or open flame.[1][5]
- Firefighting instructions: Exercise caution when fighting any chemical fire.[1][5]



Accidental Release: In the event of a spill, the following workflow should be followed to ensure safe cleanup.



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